

Essential Safety and Handling of Primidolol for Laboratory Professionals

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Compound of Interest

Compound Name: *Primidolol*

Cat. No.: *B1678104*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the handling of **Primidolol**, a beta-adrenergic receptor antagonist.[1] The following procedural guidance is designed to be a preferred source for laboratory safety and chemical handling, fostering a culture of safety and trust.

Primidolol Hazard Summary

Primidolol is classified as a hazardous substance that requires careful handling to avoid adverse health effects. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) identifies **Primidolol** with the following hazard statements:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Given these hazards, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent skin and eye contact, and inhalation.

Personal Protective Equipment (PPE) Protocol

When handling **Primidolol**, especially in its powdered form, a comprehensive PPE strategy is crucial. This includes, but is not limited to, the following:

1. Hand Protection:

- It is recommended to wear two pairs of powder-free nitrile gloves that comply with ASTM standard D-6978.[3] The absence of powder minimizes the risk of the powder absorbing and spreading hazardous materials.[4][5]
- Gloves should be changed every 30 minutes, or immediately if they become contaminated or damaged.[4][5]

2. Eye and Face Protection:

- Safety goggles and a face shield, or a full face-piece respirator, are required to protect against splashes and airborne particles.[3] Standard eyeglasses are not a substitute for proper safety eyewear.

3. Respiratory Protection:

- A fit-tested NIOSH-certified N95 or higher-level respirator is essential when there is a risk of inhaling airborne powder or aerosols.[3] Surgical masks do not provide adequate respiratory protection from chemical dust.

4. Body Protection:

- A disposable, long-sleeved gown that closes in the back with tight-fitting cuffs should be worn.[4]
- For operations with a higher risk of exposure, full-body protection, such as "bunny suit" coveralls, may be necessary to prevent skin contact and cross-contamination.[4]
- Shoe covers should also be worn and are considered part of a complete PPE ensemble.[4]

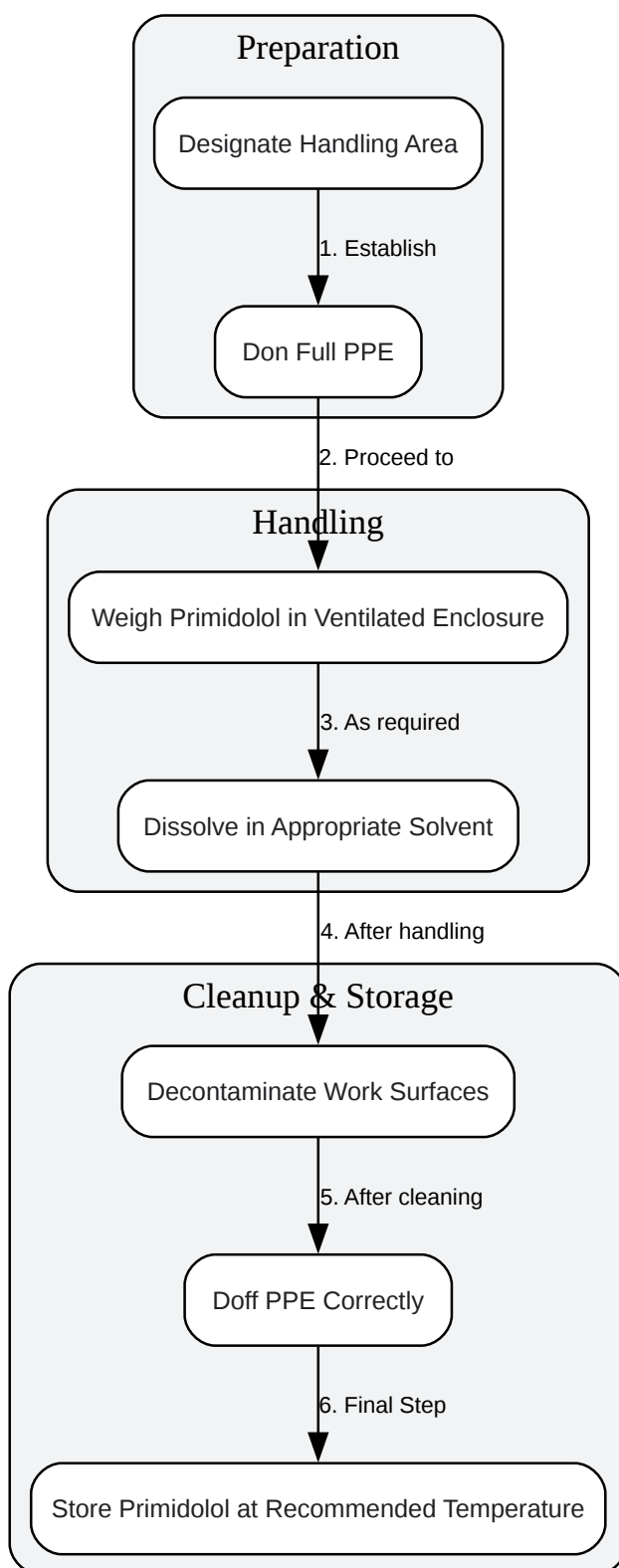
Quantitative Data Summary

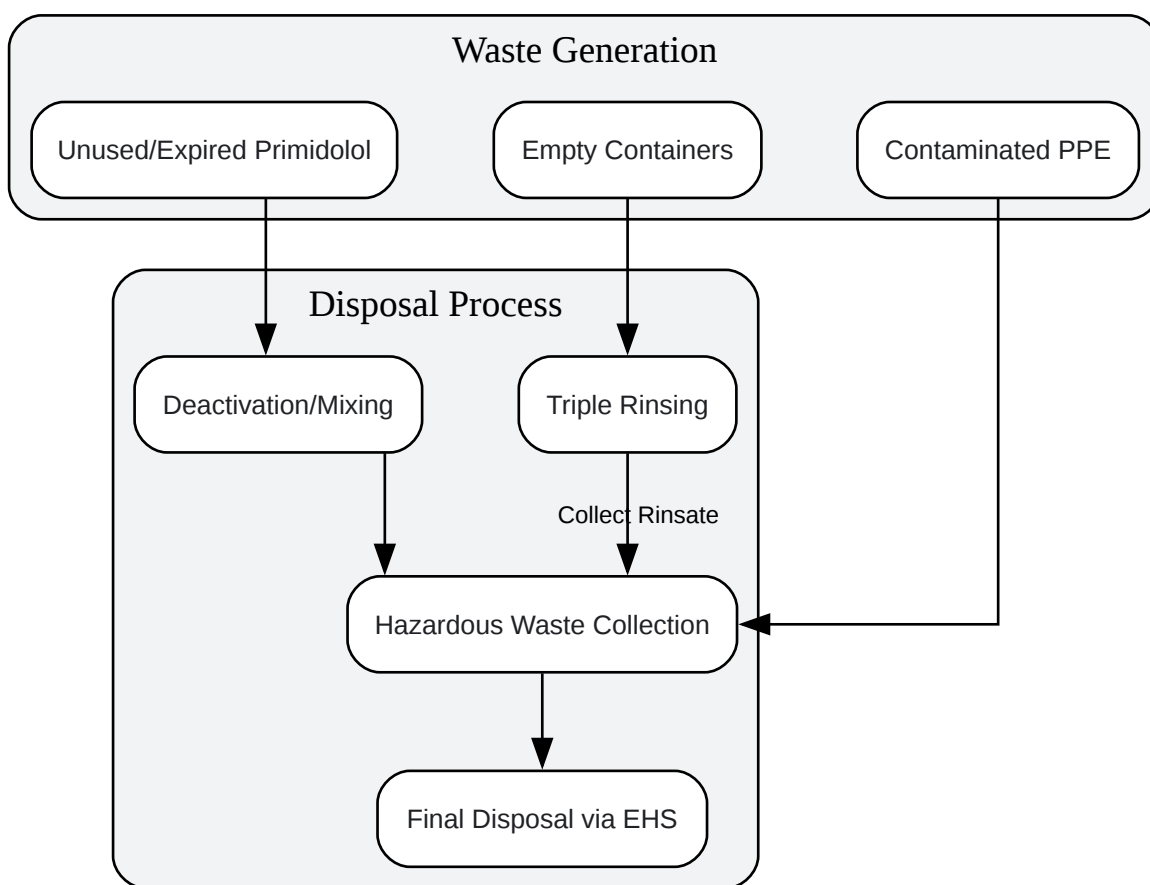
While a specific Safety Data Sheet (SDS) with occupational exposure limits (OELs) for **Primidolol** is not publicly available, the following table summarizes its key chemical and physical properties.

Property	Value
Chemical Formula	C ₁₇ H ₂₃ N ₃ O ₄
Molecular Weight	333.39 g/mol
CAS Number	67227-55-8
Appearance	Solid powder
Storage Temperature	0 - 4 °C (short term), -20 °C (long term)

Safe Handling and Storage Workflow

Adherence to a strict workflow is critical for minimizing exposure risk. The following diagram outlines the key steps for the safe handling and storage of **Primidolol**.





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